

# what is the chemical structure of Ravenine

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## Compound of Interest

Compound Name: *Ravenine*

Cat. No.: *B120983*

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## Abstract

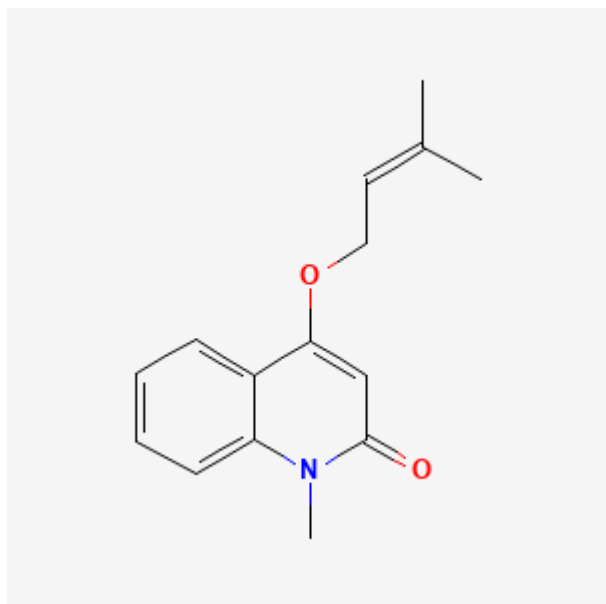
**Ravenine** is a quinoline alkaloid isolated from the root bark of *Dictamnus dasycarpus*. This document provides a comprehensive overview of its chemical structure, physicochemical properties, and currently understood biological activities. The information is intended for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

## Chemical Structure and Identification

**Ravenine**, a member of the quinoline alkaloid family, is chemically defined as 1-Methyl-4-[(3-methyl-2-buten-1-yl)oxy]-2(1H)-quinolinone.<sup>[1]</sup> Its structure is characterized by a quinolinone core, a methyl group at position 1, and a prenyl ether linkage at position 4.

IUPAC Name: 1-methyl-4-(3-methylbut-2-en-1-yloxy)quinolin-2-one<sup>[2]</sup> Synonyms: 1-Methyl-4-[(3-methyl-2-buten-1-yl)oxy]-2(1H)-quinolinone<sup>[1]</sup> CAS Number: 20105-22-0<sup>[1][3][4]</sup>

The chemical structure of **Ravenine** is presented below:



## Physicochemical Properties

A summary of the known physicochemical properties of **Ravenine** is presented in Table 1. This data is crucial for understanding its behavior in biological systems and for the design of experimental protocols.

Property	Value	Source
Molecular Formula	C15H17NO2	[1][3][4]
Molecular Weight	243.30 g/mol	[3][4]
Melting Point	120-121 °C	[3][4]
Density	1.1 ± 0.1 g/cm <sup>3</sup>	[3]
LogP	3.81 (Calculated)	[3]
XLogP3	2.7 (Calculated)	[4]
Boiling Point	378.3 ± 41.0 °C at 760 mmHg (Calculated)	[3]
Flash Point	170.2 ± 21.2 °C (Calculated)	[3]
Solubility	Soluble in DMSO	[3]

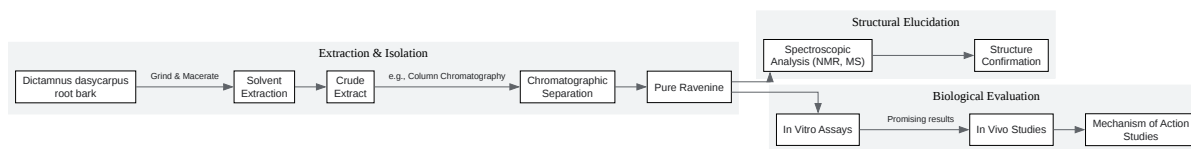
Table 1: Physicochemical Properties of **Ravenine**

## Biological Activity and Mechanism of Action

Detailed quantitative biological activity data, such as IC<sub>50</sub> values from specific assays, and information regarding the mechanism of action and signaling pathways affected by **Ravenine** are not extensively documented in publicly available literature. Further research is required to elucidate its pharmacological profile.

## Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **Ravenine** are not readily available in the current body of scientific literature. Researchers interested in studying this compound would need to develop or adapt standard methodologies for natural product chemistry and pharmacology. A general workflow for the isolation and characterization of a natural product like **Ravenine** is outlined below.

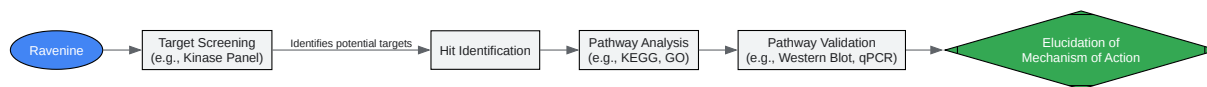


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Figure 1. A generalized workflow for the isolation, characterization, and biological evaluation of **Ravenine**.

## Signaling Pathways

Information regarding specific signaling pathways modulated by **Ravenine** is currently unavailable. To investigate this, a logical approach would be to screen **Ravenine** against a panel of known biological targets and then delve deeper into the pathways associated with any identified hits.



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Figure 2. A logical workflow for investigating the signaling pathways affected by **Ravenine**.

## Conclusion

**Ravenine** is a structurally defined quinoline alkaloid with established physicochemical properties. However, there is a significant gap in the scientific literature regarding its quantitative biological activities, experimental protocols, and the signaling pathways it may modulate. This presents an opportunity for further research to explore the pharmacological potential of this natural product. The workflows presented in this guide offer a strategic approach for future investigations into the biological role of **Ravenine**.

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